

# Optimizing the AM3102 for high dynamic range performance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AM3102

Cat. No.: B10768044

[Get Quote](#)

## AM3102 Technical Support Center

Welcome to the technical support center for the **AM3102** Digitally Tunable Bandpass Filter. This guide is designed for researchers, engineers, and professionals utilizing the **AM3102** in high-performance RF applications. Here you will find troubleshooting guides and frequently asked questions to assist in optimizing your experimental setup for high dynamic range performance.

## Performance Specifications

The **AM3102** is a digitally tunable bandpass filter ideal for applications requiring flexible center frequency and bandwidth, high dynamic range, and a small footprint.<sup>[1][2]</sup> Key performance metrics are summarized below.

Parameter	Typical Value	Unit
Frequency Range	330 - 1200	MHz
Insertion Loss	2.5	dB
Typical Rejection	40	dB
Input IP3	+40	dBm
Supply Voltage	+3.3 to +5.0	V
Package	4x6	mm QFN
Control Logic	4-bit (HPF), 4-bit (LPF)	-

## Frequently Asked Questions (FAQs)

Q1: What is Spurious-Free Dynamic Range (SFDR) and why is it important?

A1: Spurious-Free Dynamic Range (SFDR) is the ratio of the power of the fundamental signal to the power of the strongest spurious signal in the output.<sup>[3]</sup> It is a critical metric in receiver design as it defines the range over which a signal can be distinguished from noise and distortion products generated within the system.<sup>[3][4]</sup> A higher SFDR allows for the detection of weak signals in the presence of strong interfering signals.

Q2: How can I improve the SFDR of my system incorporating the **AM3102**?

A2: To enhance SFDR, consider the following:

- Proper Filtering: Utilize the **AM3102** to reject out-of-band signals that could cause intermodulation distortion.<sup>[3]</sup>
- Minimize Nonlinear Distortion: Ensure that components in the signal chain, both before and after the filter, are operating in their linear range. The **AM3102** features a high Input Third-Order Intercept Point (IP3) of +40 dBm, which helps maintain linearity.<sup>[2]</sup>
- Noise Reduction: Minimize noise sources in your setup. This includes using appropriate power supply filtering and ensuring proper grounding. The **AM3102** has integrated control line filtering to assist with this.<sup>[2]</sup>

- Impedance Matching: Ensure proper 50-ohm impedance matching at the RF input and output to minimize signal reflections and maintain signal integrity.

Q3: What are common causes of higher-than-expected insertion loss?

A3: Higher than specified insertion loss can be attributed to several factors:


- Impedance Mismatch: Poor impedance matching between the **AM3102** and the surrounding components can lead to reflections and power loss.
- Layout Issues: The physical layout of the PCB is critical. Routes to the external inductors should be kept as short as possible to minimize parasitic inductance and capacitance.
- Component Selection: The use of low-loss, high-performance DC blocking capacitors is recommended for optimal performance.<sup>[2]</sup> The quality (Q-factor) of the external inductors will also impact insertion loss.

## Troubleshooting Guides

This section provides structured guidance for common issues encountered during the implementation and operation of the **AM3102**.

Issue 1: The filter's center frequency or bandwidth is not tuning to the expected values.

This troubleshooting workflow helps diagnose issues related to the digital control of the **AM3102**.

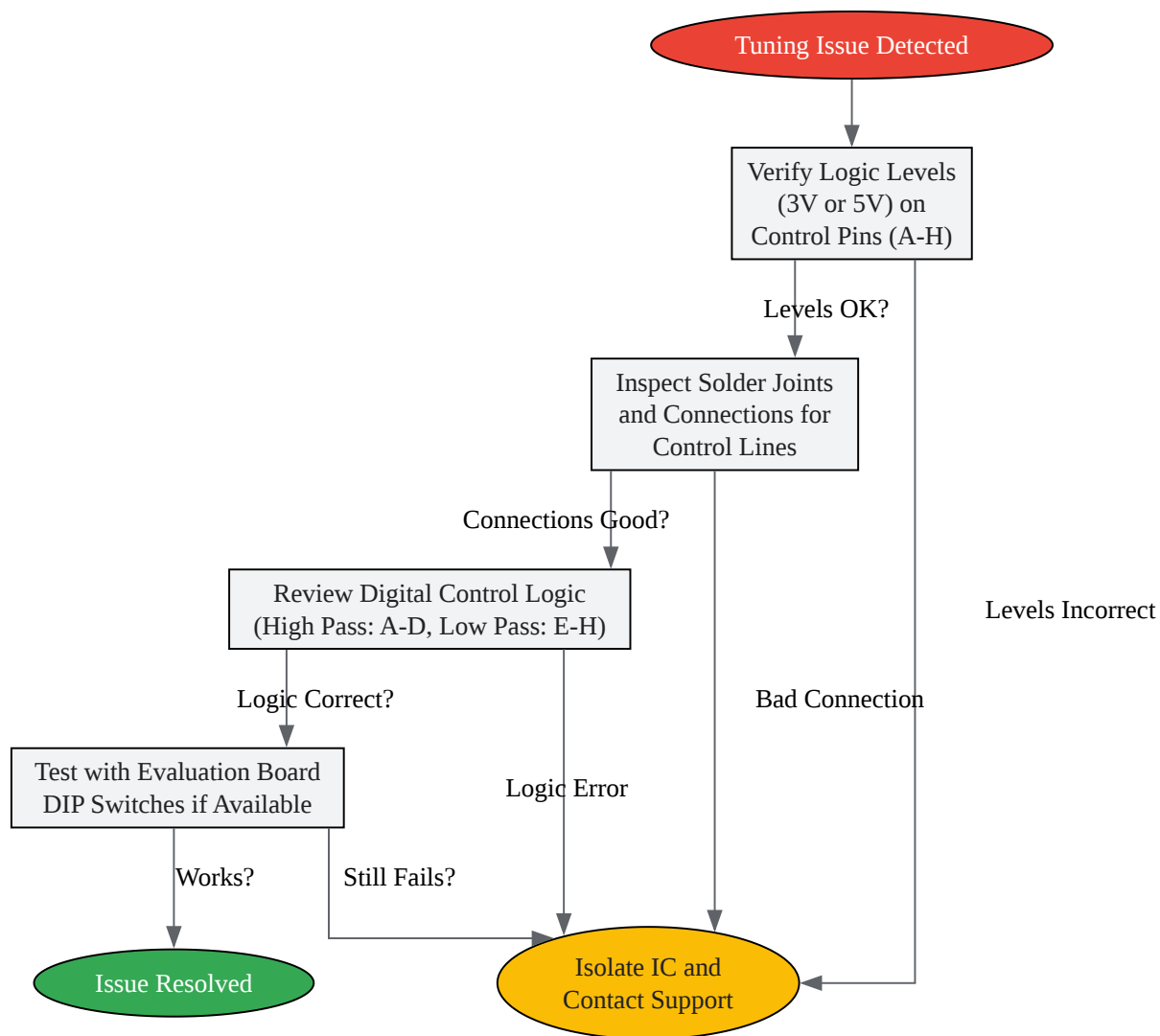

[Click to download full resolution via product page](#)

## AM3102 Digital Tuning Troubleshooting Flow

Steps:

- **Verify Logic Levels:** The **AM3102** supports 3V or 5V logic.[2] Ensure the microcontroller or driver is providing the correct voltage levels to the high-pass (A-D) and low-pass (E-H) control pins.
- **Inspect Physical Connections:** Check for soldering issues, shorts, or open circuits on the control lines between your control source and the **AM3102** pins.
- **Review Control Logic:** The **AM3102** uses independent 4-bit digital control for the low-pass and high-pass corners.[2] Double-check the logic being sent to correctly set the desired filter shape.
- **Use an Evaluation Board:** If you have an **AM3102** evaluation board, use the onboard DIP switches to manually set the filter state.[1] This helps isolate whether the issue is with the control signal generation or the **AM3102** itself.

Issue 2: Poor linearity and high intermodulation distortion products observed.

This can manifest as spurious signals appearing in your passband, limiting the dynamic range. The primary cause is often overpowering the input of the filter or subsequent components.

- **Check Input Power Levels:** Ensure the input power to the **AM3102** is within its linear operating range. While the IP3 is high (+40 dBm), preceding components in your chain may have lower linearity.
- **Analyze the Spectrum:** Use a spectrum analyzer to identify the frequency and power of interfering signals. The **AM3102** can be tuned to place these interferers into the filter's rejection band.
- **Component Selection:** Ensure that external components, particularly inductors, are high-quality and suitable for RF applications to avoid introducing their own nonlinearities.
- **Power Supply Noise:** Check for noise on the VDD supply line. The **AM3102** application note recommends L-C filtering on the power line.

## Experimental Protocols

Protocol 1: Measuring the Input Third-Order Intercept Point (IP3)


IP3 is a key figure of merit for linearity and high dynamic range performance. It is a theoretical point where the power of the third-order intermodulation products would equal the power of the fundamental tones.[5][6]

Objective: To determine the input IP3 of the **AM3102** at a specific center frequency and bandwidth setting.

Equipment:

- Two RF signal generators with low phase noise.
- One spectrum analyzer.
- A 2-way RF power combiner.
- The **AM3102** device under test (DUT), properly biased and mounted.
- Attenuators (if needed to protect the spectrum analyzer).

Workflow Diagram:

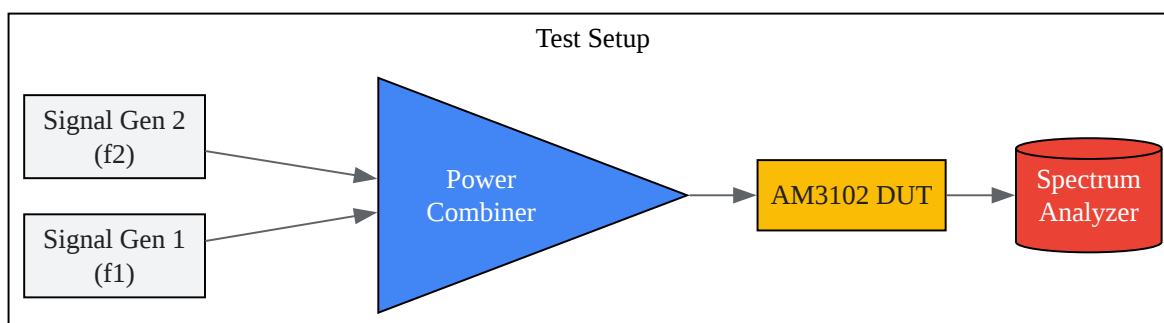

[Click to download full resolution via product page](#)

### IP3 Measurement Experimental Workflow

Procedure:

- Setup: Connect the equipment as shown in the workflow diagram above.
- Configure DUT: Power on the **AM3102** and set its digital control lines to the desired center frequency and bandwidth.
- Set Input Tones:
  - Configure Signal Generator 1 to produce a tone at frequency f1.
  - Configure Signal Generator 2 to produce a tone at frequency f2.
  - f1 and f2 should be close together and within the passband of the configured filter setting (e.g., f1 = 1000 MHz, f2 = 1001 MHz).
  - Set the output power of both generators to be equal and at a level well below the 1dB compression point (e.g., -10 dBm).
- Observe Output Spectrum:
  - On the spectrum analyzer, you will see the two fundamental tones at f1 and f2.
  - You will also see third-order intermodulation (IMD3) products at  $2f_1 - f_2$  and  $2f_2 - f_1$ .[\[6\]](#)[\[7\]](#)
- Measure Power:
  - Measure the output power of one of the fundamental tones (P<sub>out</sub>).
  - Measure the output power of one of the IMD3 products (P<sub>IMD3</sub>).
- Calculate IP3:
  - The difference in power is  $\Delta P = P_{out} - P_{IMD3}$ .
  - The output IP3 (OIP3) in dBm is calculated as:  $OIP3 = P_{out} + \Delta P / 2$ .
  - To find the input IP3 (IIP3), subtract the filter's insertion loss (in dB) from the OIP3.  $IIP3 = OIP3 - \text{Insertion\_Loss}$ .

- Verification: Decrease the input power from the generators by 1 dB. The IMD3 product power should decrease by 3 dB.[7] This confirms the measurement is being made in the correct operating region.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. AM3102 Tunable MMIC Filter | Mercury Systems [mrcy.com]
- 2. mrcy.com [mrcy.com]
- 3. everythingrf.com [everythingrf.com]
- 4. allaboutcircuits.com [allaboutcircuits.com]
- 5. youtube.com [youtube.com]
- 6. youtube.com [youtube.com]
- 7. everythingrf.com [everythingrf.com]
- To cite this document: BenchChem. [Optimizing the AM3102 for high dynamic range performance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10768044#optimizing-the-am3102-for-high-dynamic-range-performance]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)